Technical Safety & Handling Guide: 4-(2-Chloroethyl)-1,2-dimethoxybenzene

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*4-(2-Chloroethyl)-1,2-dimethoxybenzene*	
CAS No.:	*27160-08-3*	
Cat. No.:	*B3381784*	*Get Quote*

Executive Summary

4-(2-Chloroethyl)-1,2-dimethoxybenzene (CAS: 27160-08-3), also known as 3,4-Dimethoxyphenethyl chloride, is a critical alkylating intermediate primarily utilized in the synthesis of phenylalkylamine calcium channel blockers, most notably Verapamil.

While often categorized alongside generic alkyl halides, this compound presents specific handling challenges due to its low melting point (37–39 °C), which allows it to exist as a supercooled liquid or a solid depending on ambient conditions. Its primary physiological hazard is Category 1 Serious Eye Damage, driven by the high electrophilicity of the chloroethyl moiety. This guide synthesizes physicochemical data, toxicological mechanisms, and field-proven safety protocols to ensure containment and personnel protection during drug development workflows.

Part 1: Physicochemical & Hazard Profile

Identity & Physical Properties

The compound is a dialkoxy-substituted phenethyl chloride. Its lipophilicity (

) facilitates rapid dermal absorption, while its melting point near human body temperature requires temperature-controlled handling to prevent unexpected phase changes during weighing or transfer.

© 2026 BenchChem. All rights reserved.

Property	Value	Operational Implication
CAS Number	27160-08-3	Use for inventory tracking; distinguish from benzodioxole isomers.
Molecular Formula		MW: 200.66 g/mol .
Physical State	Solid/Liquid (MP: 37–39 °C)	May solidify in transfer lines; requires heat tracing or solvent dilution.
Boiling Point	105–110 °C (0.7 Torr)	High vacuum required for distillation; thermally stable under .
Flash Point	102.1 °C	Combustible but not Flammable (Class IIIB).
Solubility	Organic solvents (DCM, EtOAc)	Poor water solubility; difficult to flush with water alone.

GHS Hazard Characterization

Unlike simple irritants, the chloroethyl group acts as a moderate alkylating agent. The resulting damage to mucous membranes is not merely acidic irritation but covalent modification of tissue proteins.

- Eye Dam. 1 (H318): Causes serious eye damage. Mechanism: Irreversible alkylation of corneal proteins leading to opacity.
- Acute Tox. 4 (H302): Harmful if swallowed.[1][2][3]
- Skin Irrit. 2 (H315): Causes skin irritation.[2]
- STOT SE 3 (H335): May cause respiratory irritation.[2][3][4]

Part 2: Reactivity & Toxicological Mechanisms

© 2026 BenchChem. All rights reserved.

The Alkylating Mechanism ( )

The toxicity and utility of this compound stem from the same feature: the electrophilic carbon at the

-position of the ethyl chain. In physiological systems, this carbon is susceptible to nucleophilic attack by DNA bases (guanine) or protein residues (cysteine/lysine), leading to cytotoxicity.

In synthetic applications, this reactivity is harnessed to couple the molecule with amines.[5] Below is the reaction pathway for Verapamil, illustrating the displacement of the chloride.

Figure 1: Alkylation mechanism in Verapamil synthesis. The chloroethyl group (Red) is the electrophilic handle.

Click to download full resolution via product page

Stability Concerns

- Hydrolysis: Slow hydrolysis in moist air releases HCl gas, which pressurizes containers and increases corrosivity.
- Thermal Decomposition: Heating above 150 °C can liberate HCl and chloromethane.

Part 3: Safe Handling & Engineering Controls

Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient due to the compound's lipophilic nature and potential for permeation.

© 2026 BenchChem. All rights reserved.

Protection Zone	Recommendation	Rationale
Hand Protection	Double Gloving: Nitrile (Inner) + Laminate/Barrier (Outer)	Laminate films (e.g., Silver Shield®) resist chlorinated organic permeation >4 hours.
Eye/Face	Chemical Goggles + Face Shield	"Eye Dam. 1" classification mandates zero-tolerance for splashes. Safety glasses are inadequate.
Respiratory	P100/OV Cartridge or Fume Hood	Prevent inhalation of dusts (if solid) or vapors (if heated).
Body	Tyvek® Lab Coat or Apron	Prevent contamination of street clothes; compound is difficult to wash out.

Operational Protocols

- Weighing: Due to the low melting point, the solid may melt from the friction of a spatula or ambient heat. Weigh in a tared vessel rather than on weighing paper to prevent absorption/sticking.
- Transfer: If the material has solidified in the drum/bottle, warm gently in a water bath (<45 °C) to liquefy before transfer. Do not chip the solid, as this generates inhalable dust and flying projectiles.
- Decontamination: Glassware should be rinsed with a dilute ethanolic KOH solution (to convert residual chloride to the ether/alcohol) before standard washing.

Part 4: Emergency Response & Spill Management

Spill Decision Tree

Because the substance exists at the boundary of solid and liquid phases, spill response depends on the ambient temperature and state of the material.

© 2026 BenchChem. All rights reserved.

Figure 2: Emergency response logic for phase-variable alkylating agents.

Click to download full resolution via product page

First Aid (Specific to Alkylating Irritants)

- Eye Contact (CRITICAL): Immediate irrigation for 30 minutes. The standard 15 minutes may be insufficient due to the chemical's poor water solubility and "sticky" organic nature. Use saline if available. Do not use neutralizing agents in the eye.

- Skin Contact: Wash with soap and water immediately.[4] Pure water is ineffective at removing this lipophilic compound. If redness persists, treat as a chemical burn.

© 2026 BenchChem. All rights reserved.

- Inhalation: Move to fresh air. If pulmonary irritation (coughing/wheezing) occurs, medical observation for 24 hours is recommended to rule out delayed pulmonary edema.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 3015359, **4-(2-Chloroethyl)-1,2-dimethoxybenzene**. Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA).Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [Link]
- LookChem.Synthesis of Verapamil: Reaction Pathways. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. download.basf.com [download.basf.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 4. uww.edu [uww.edu]
- 5. jmedchem.com [jmedchem.com]

- To cite this document: BenchChem. [Technical Safety & Handling Guide: 4-(2-Chloroethyl)-1,2-dimethoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3381784#safety-data-sheet-sds-for-4-2-chloroethyl-1-2-dimethoxybenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.